

physical and chemical properties of deuterated Metolachlor

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Compound of Interest

Compound Name: Metolachlor-d6

Cat. No.: B587433

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An In-depth Technical Guide to Deuterated Metolachlor

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of deuterated Metolachlor (**Metolachlor-d6**), its mechanism of action, and its primary application as an internal standard in analytical chemistry.

Introduction

Metolachlor is a widely used pre-emergent herbicide from the chloroacetanilide class, effective against annual grasses and certain broadleaf weeds in crops like corn, soybeans, and cotton. [1][2] Deuterated Metolachlor is a stable isotope-labeled version of the parent compound where six hydrogen atoms have been replaced by deuterium.[3] This isotopic substitution makes it an ideal internal standard for quantitative analysis, particularly in liquid chromatography-mass spectrometry (LC-MS) methods.[4][5] Its near-identical chemical and physical properties to the unlabeled analyte ensure it behaves similarly during sample preparation and analysis, allowing for accurate correction of procedural variability.

Physical and Chemical Properties

The key physical and chemical properties of **Metolachlor-d6** are summarized below, with data for unlabeled Metolachlor provided for comparison.

Property	Deuterated Metolachlor (Metolachlor-d6)	Unlabeled Metolachlor
CAS Number	1219803-97-0	51218-45-2
Molecular Formula	C ₁₅ H ₁₆ D ₆ ClNO ₂	C ₁₅ H ₂₂ ClNO ₂
Molecular Weight	289.83 g/mol	283.80 g/mol
Accurate Mass	289.1716 Da	283.1390 Da
Appearance	Neat (form not specified)	Off-white to colorless liquid
Melting Point	-62 °C	Not specified
Boiling Point	100 °C (at unspecified low pressure)	100 °C at 0.001 mmHg
Water Solubility	Not specified; expected to be similar to unlabeled	530 mg/L at 20 °C
Storage Temperature	-20°C	Not specified
Purity	>95% (HPLC)	Not applicable

Mechanism of Action

Deuteration does not alter the fundamental biochemical mechanism of the molecule. Metolachlor acts by inhibiting the synthesis of very-long-chain fatty acids (VLCFAs) in susceptible plants. This is achieved by blocking the activity of fatty acid elongase enzymes, which are critical for building fatty acids with 20 or more carbons. These VLCFAs are essential components for forming cell membranes and the protective outer cuticle of the plant. By disrupting their production, Metolachlor halts the growth of roots and shoots in germinating weed seedlings, leading to their death before they can emerge from the soil.

The following diagram illustrates the biochemical pathway inhibited by Metolachlor.

Figure 1. Metolachlor's Mechanism of Action

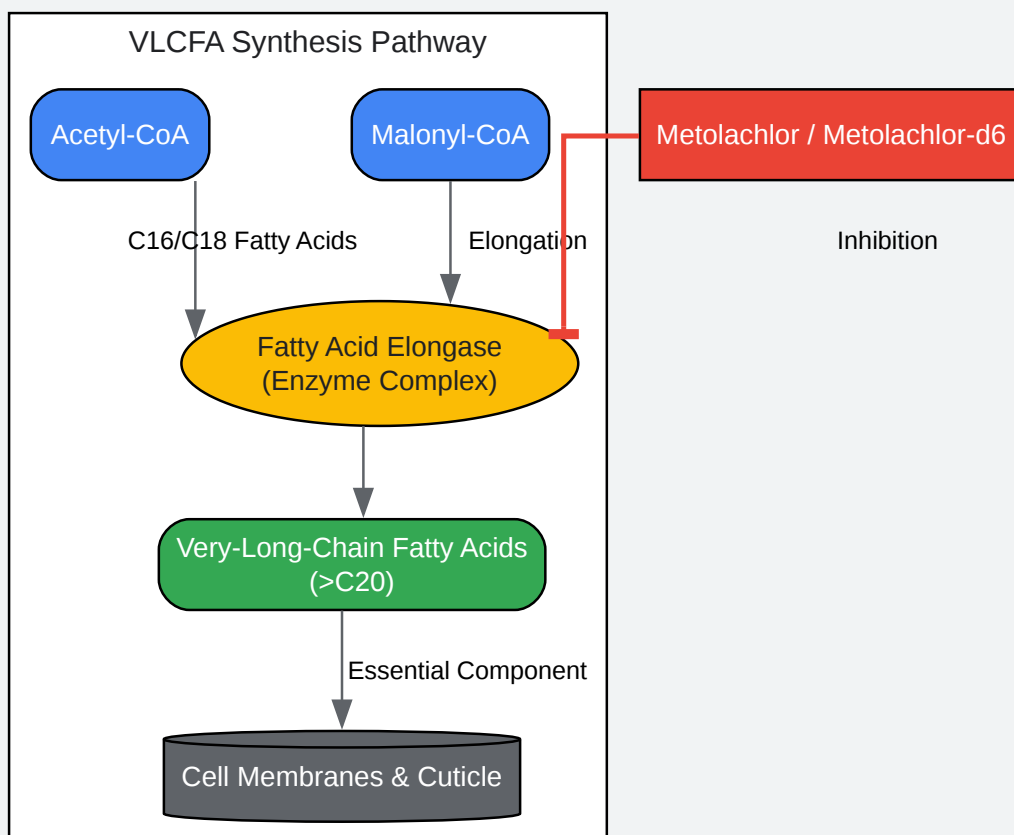
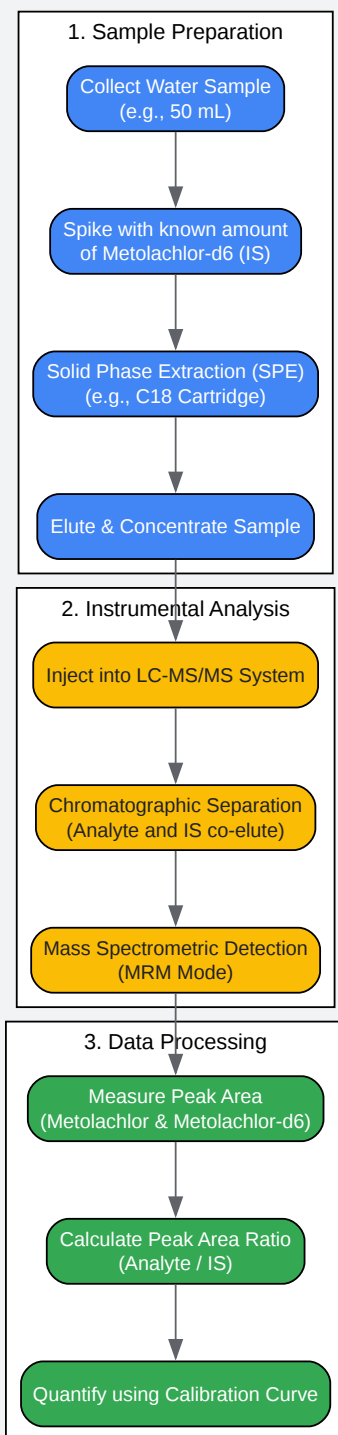


Figure 2. Analytical Workflow Using Metolachlor-d6

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